

Reproducibility of Published Results with VU714 Oxalate: A Comparative Guide

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Compound of Interest

Compound Name: VU714 oxalate

Cat. No.: B1684063

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the published performance of **VU714 oxalate**, a known inhibitor of the Kir7.1 potassium channel. The data presented here is collated from publicly available research to aid in the replication of experimental results and to provide a benchmark for future studies.

Quantitative Data Summary

The inhibitory activity of **VU714 oxalate** has been characterized against a panel of inwardly rectifying potassium (Kir) channels. The following table summarizes the reported half-maximal inhibitory concentration (IC₅₀) values from thallium flux assays.

Channel	IC50 (μM)
Kir7.1	5.6 ^[1]
Kir4.1	13 ^[1]
Kir1.1	16 ^[1]
Kir6.2/SUR1	30 ^[1]
Kir2.1	>30 ^[1]
Kir2.2	>30 ^[1]
Kir2.3	>30 ^[1]
Kir3.1/3.2	>30 ^[1]

Key Experiment: Thallium Flux Assay

The primary method used to quantify the inhibitory activity of **VU714 oxalate** is the thallium flux assay. This fluorescence-based assay measures the influx of thallium ions (Tl⁺), a surrogate for potassium ions (K⁺), through Kir channels.

Experimental Protocol

This protocol is based on the methodology described in the discovery of VU714^[2].

1. Cell Culture and Seeding:

- HEK-293 cells stably expressing the Kir channel of interest are cultured under standard conditions (37°C, 5% CO₂).
- Cells are seeded into 384-well, black-walled, clear-bottom plates and grown to confluence.

2. Dye Loading:

- The cell culture medium is removed, and the cells are washed with an assay buffer (e.g., Hanks' Balanced Salt Solution, HBSS).

- Cells are then incubated with a thallium-sensitive fluorescent dye (e.g., FluxOR™) in the assay buffer for a specified time (e.g., 60-90 minutes) at room temperature, protected from light.

3. Compound Incubation:

- The dye-loading solution is removed, and cells are washed again with the assay buffer.
- A solution containing **VU714 oxalate** at various concentrations is added to the wells. A vehicle control (e.g., DMSO) is also included.
- The plate is incubated for a predetermined period (e.g., 10-30 minutes) at room temperature.

4. Thallium Flux Measurement:

- The plate is placed in a fluorescence plate reader.
- A stimulus buffer containing thallium sulfate is added to each well to initiate ion flux through the open Kir channels.
- The fluorescence intensity is measured kinetically over time (e.g., every 1-2 seconds for 60-180 seconds).

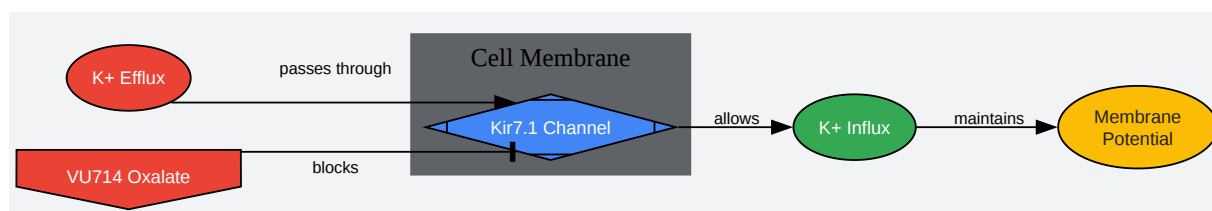
5. Data Analysis:

- The rate of fluorescence increase, which is proportional to the rate of thallium influx, is calculated.
- The data is normalized to the vehicle control (representing 100% channel activity) and a positive control inhibitor (representing 0% channel activity).
- The IC50 values are determined by fitting the concentration-response data to a sigmoidal dose-response curve.

Visualizations

Kir7.1 Channel Inhibition by VU714 Oxalate

The following diagram illustrates the mechanism of action of **VU714 oxalate** as an inhibitor of the Kir7.1 potassium channel, which is involved in regulating cellular membrane potential.

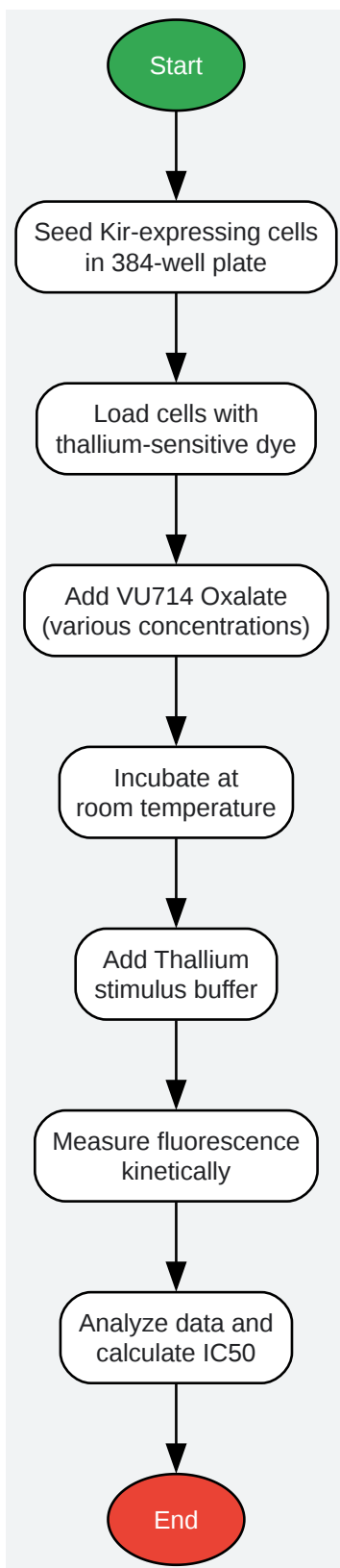


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Caption: Mechanism of Kir7.1 channel inhibition by **VU714 oxalate**.

Experimental Workflow for Thallium Flux Assay

The workflow diagram below outlines the key steps involved in the thallium flux assay used to assess the potency of **VU714 oxalate**.



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References

- [1. VU714 oxalate | Kir7.1 inhibitor | Probechem Biochemicals \[probechem.com\]](#)
- [2. ML418: The First Selective, Sub-Micromolar Pore Blocker of Kir7.1 Potassium Channels - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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